

Application of In_2Se_3 in Energy Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *m-Se3*
Cat. No.: B15137670

[Get Quote](#)

Indium Selenide (In_2Se_3) is a layered semiconductor material that has garnered attention for its potential as a high-capacity anode material in next-generation batteries. Its layered structure allows for the intercalation and deintercalation of ions, such as Li^+ and Na^+ , which is the fundamental mechanism for energy storage in rechargeable batteries.

Lithium-Ion Batteries

In_2Se_3 has been investigated as an anode material for lithium-ion batteries (LIBs), demonstrating promising performance in terms of specific capacity and cycling stability. The material undergoes a conversion and alloying reaction with lithium, contributing to its high theoretical capacity.

Sodium-Ion Batteries

The application of In_2Se_3 has also been extended to sodium-ion batteries (SIBs), which are considered a cost-effective alternative to LIBs due to the natural abundance of sodium. The larger ionic radius of Na^+ compared to Li^+ presents challenges for host materials, but the layered structure of In_2Se_3 can accommodate the sodiation and desodiation processes.

Quantitative Performance Data

The electrochemical performance of In_2Se_3 -based anodes in both lithium-ion and sodium-ion batteries is summarized in the tables below.

 Table 1: Performance of In_2Se_3 in Lithium-Ion Batteries

Material Composition	Current Density	Initial Discharge Capacity (mAh/g)	Reversible Capacity (mAh/g)	Cycle Life	Coulombic Efficiency (%)
Hexagonal In_2Se_3	Not Specified	High	-	620 cycles	~100
$\text{In}_2\text{Se}_3/\text{C}$ Nanocomposite	1C	-	628	-	-

 Table 2: Performance of In_2Se_3 in Sodium-Ion Batteries

Material Composition	Current Density (A/g)	Reversible Capacity (mAh/g)	Cycle Life
$\text{In}_2\text{Se}_3/\text{CoSe}_2$ Heterostructure	5	297.5	2000 cycles
$\text{In}_2\text{Se}_3/\text{CoSe}_2$ Heterostructure	10	205.5	2000 cycles
$\text{In}_2\text{Se}_3/\text{CoSe}_2$ Heterostructure	20	371.6	-

Experimental Protocols

Detailed methodologies for the synthesis of In_2Se_3 , electrode preparation, and electrochemical measurements are provided below.

Protocol 1: Hydrothermal Synthesis of In_2Se_3 Hollow Nanospheres

This protocol describes the synthesis of $\text{In}_2\text{Se}_3(\text{en})$ nano hollow spheres using a hydrothermal method.^[1]

Materials:

- Indium chloride (InCl_3)
- Selenium powder (Se)
- Ethylenediamine (en)
- Deionized water
- Hydrazine hydrate
- Absolute ethanol

Procedure:

- In a Teflon-lined stainless steel autoclave, add indium chloride and selenium powder.
- Prepare a mixed solvent of ethylenediamine, deionized water, and hydrazine hydrate.
- Add the mixed solvent to the autoclave, filling it to 60% of its total volume.
- Seal the autoclave and heat it to 180°C for 20-36 hours.
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the product by centrifugation and wash it with absolute ethanol several times.
- Dry the final product in a vacuum oven.

Protocol 2: Electrode Preparation and Coin Cell Assembly

This protocol outlines the steps for fabricating In_2Se_3 -based electrodes and assembling CR2032 coin cells for electrochemical testing.

Materials:

- In_2Se_3 active material
- Carbon black (conductive agent)
- Polyvinylidene fluoride (PVDF) binder
- N-methyl-2-pyrrolidone (NMP) solvent
- Copper foil (current collector)
- Lithium metal foil (counter and reference electrode for LIBs)
- Sodium metal (counter and reference electrode for SIBs)
- Separator (e.g., Celgard 2400)
- Electrolyte (e.g., 1 M LiPF_6 in EC:DMC for LIBs; 1 M NaClO_4 in EC:DEC for SIBs)
- CR2032 coin cell components (casings, spacers, springs)

Procedure:

- Slurry Preparation:
 - Mix the In_2Se_3 active material, carbon black, and PVDF binder in a weight ratio of 80:10:10.
 - Add NMP solvent to the mixture and stir overnight to form a homogeneous slurry.
- Electrode Casting:
 - Cast the slurry onto a copper foil using a doctor blade.
 - Dry the coated foil in a vacuum oven at 80°C for 12 hours.

- Electrode Punching:
 - Punch the dried electrode sheet into circular discs with a diameter of 12 mm.
- Coin Cell Assembly (in an argon-filled glovebox):
 - Place the In_2Se_3 electrode in the center of the coin cell cathode case.
 - Add a few drops of electrolyte to wet the electrode surface.
 - Place the separator on top of the electrode.
 - Add more electrolyte to wet the separator.
 - Place the lithium/sodium metal counter electrode on the separator.
 - Add a spacer and a spring.
 - Place the anode cap on top and crimp the coin cell using a crimping machine.

Protocol 3: Electrochemical Measurements

This protocol details the electrochemical characterization of the assembled coin cells.

Equipment:

- Battery testing system (e.g., Landt, Maccor)
- Electrochemical workstation with a potentiostat/galvanostat

Procedure:

- Cyclic Voltammetry (CV):
 - Perform CV measurements to investigate the electrochemical reactions.
 - Set the voltage window (e.g., 0.01-3.0 V vs. Li/Li^+ for LIBs).
 - Use a slow scan rate (e.g., 0.1 mV/s) for several initial cycles to stabilize the electrode.

- Galvanostatic Charge-Discharge Cycling:
 - Cycle the cells at various current densities to evaluate the rate capability and cycling stability.
 - Charge and discharge the cells within the specified voltage window.
 - Record the capacity, coulombic efficiency, and energy density for each cycle.
- Electrochemical Impedance Spectroscopy (EIS):
 - Conduct EIS to study the charge transfer kinetics and impedance of the cell.
 - Apply a small AC voltage perturbation (e.g., 5 mV) over a frequency range (e.g., 100 kHz to 0.01 Hz).

Application in Supercapacitors: A General Protocol

While specific studies on In_2Se_3 for supercapacitors are not readily available, the following general protocol can be adapted to evaluate its potential.

Protocol 4: Supercapacitor Electrode Preparation and Testing

Procedure:

- Electrode Preparation:
 - Prepare a slurry as described in Protocol 2, but use a nickel foam or carbon cloth as the current collector.
- Symmetric Supercapacitor Assembly:
 - Assemble a symmetric two-electrode coin cell using two identical In_2Se_3 electrodes separated by a separator and soaked in an aqueous electrolyte (e.g., 1 M KOH or Na_2SO_4).
- Electrochemical Measurements:


- Cyclic Voltammetry: Measure the CV curves at different scan rates (e.g., 5 to 100 mV/s) within a stable voltage window (e.g., 0-1 V for aqueous electrolytes).
- Galvanostatic Charge-Discharge: Perform GCD tests at various current densities to calculate the specific capacitance.
- EIS: Analyze the impedance characteristics of the supercapacitor.

Calculations:

- Specific Capacitance (C) from GCD: $C = (I \times \Delta t) / (m \times \Delta V)$, where I is the discharge current, Δt is the discharge time, m is the mass of the active material on one electrode, and ΔV is the voltage window.
- Energy Density (E): $E = (C \times \Delta V^2) / (2 \times 3.6)$ (in Wh/kg)
- Power Density (P): $P = (E \times 3600) / \Delta t$ (in W/kg)


Visualizations

The following diagrams illustrate the experimental workflows and logical relationships in the application of In_2Se_3 for energy storage.

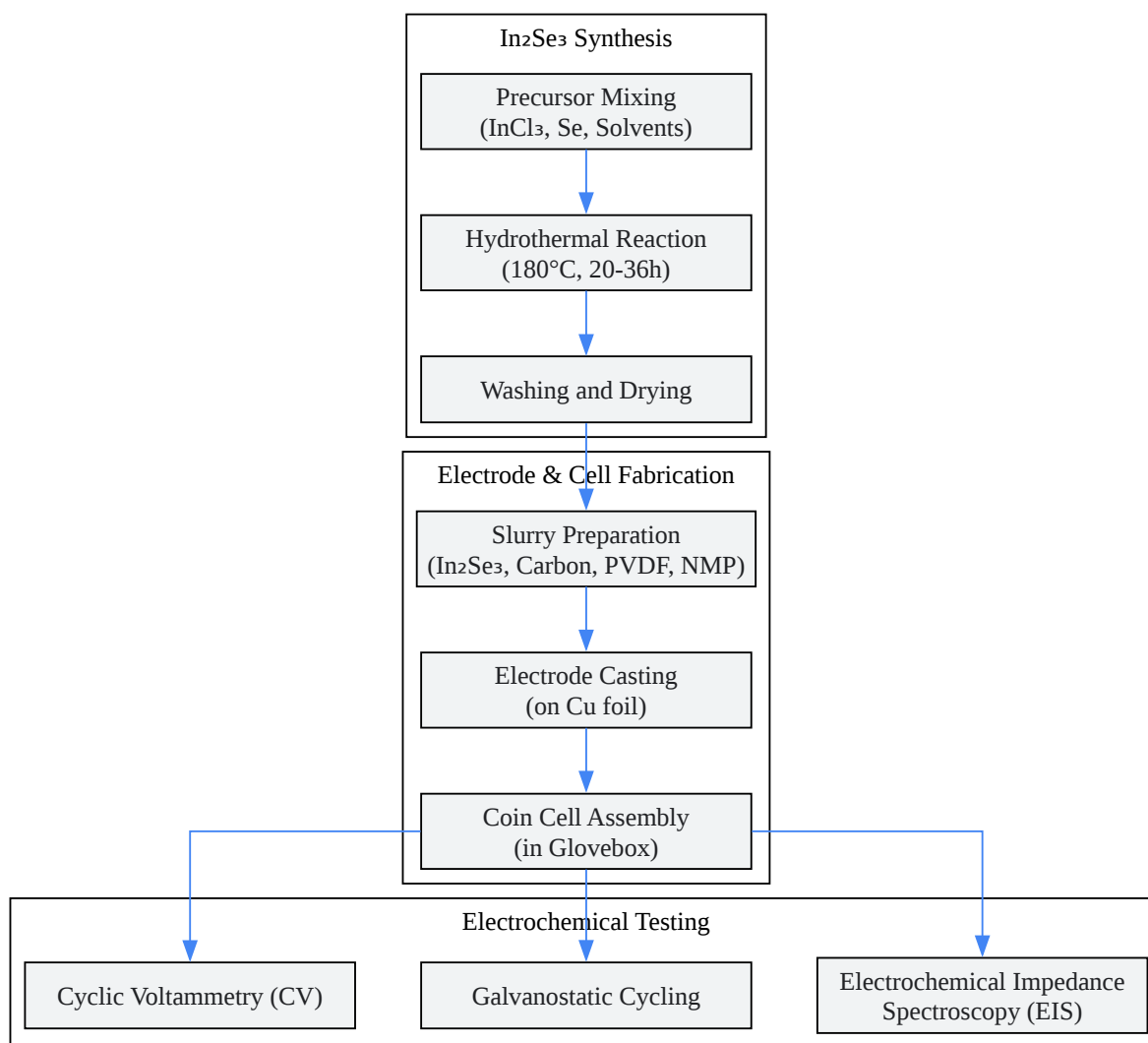

[Click to download full resolution via product page](#)

Caption: Experimental workflow for In_2Se_3 -based battery fabrication and testing.

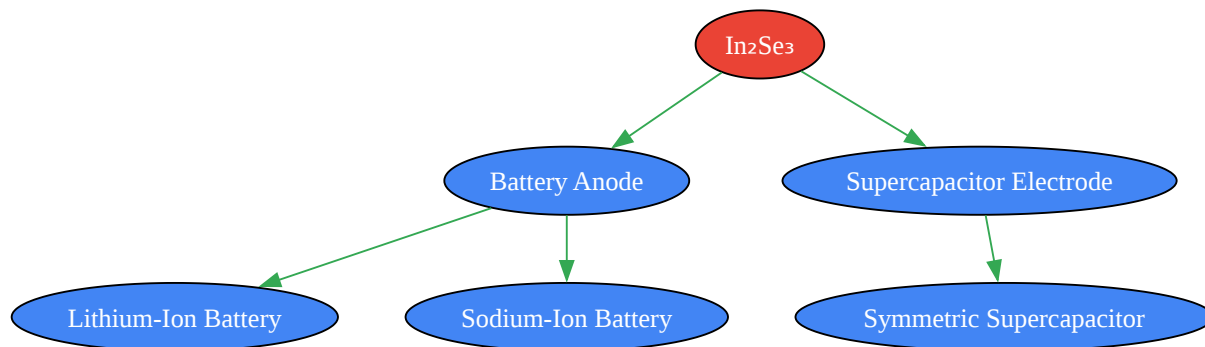

[Click to download full resolution via product page](#)

Caption: Applications of In_2Se_3 in different energy storage devices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN102925955B - Method for synthesizing In_2Se_3 (en) nanometer hollow spheres by hydrothermal method - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application of In_2Se_3 in Energy Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15137670/docs#application-of-in-se-in-energy-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)